

The Pharmacological Profile of Metoserpate: An Obscure Veterinary Tranquilizer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Metoserpate

Cat. No.: B1676521

[Get Quote](#)

Metoserpate, a compound with the chemical formula $C_{24}H_{32}N_2O_5$, is a sparsely documented substance primarily identified for its use as a tranquilizing agent in veterinary medicine, specifically in poultry.[1] Despite its historical application, a comprehensive pharmacological profile of **Metoserpate** is not available in publicly accessible scientific literature. The existing information dates back to the 1960s and 1970s and is largely descriptive, lacking the in-depth molecular and mechanistic data required for a detailed technical guide for researchers and drug development professionals.

Limited Available Data

The primary documented use of **Metoserpate** hydrochloride, also known by the synonyms SU-9064 and Pacitran, was for the treatment of hysteria in replacement pullets.[2][3] Administration was typically via drinking water, with a dosing regimen of 4 mg/kg of body weight on the first day, followed by 2 mg/kg on the fifth and ninth days.[2] These studies, conducted in the 1970s, concluded that the treatment was effective and safe for this specific indication in chickens.[2]

Beyond this specific application, the scientific literature provides minimal insight into the broader pharmacological properties of **Metoserpate**. Key areas of a modern pharmacological profile, such as mechanism of action, pharmacokinetics, pharmacodynamics, and potential signaling pathways, remain undefined in the available references.

Chemical and Physical Properties

Metoserpate is classified as a yohimban-16-carboxylic acid derivative, specifically methyl (1R,15S,17S,18R,19S,20S)-6,17,18-trimethoxy-1,3,11,12,14,15,16,17,18,19,20,21-dodecahydroyohimban-19-carboxylate.[1] Its molecular weight is 428.5 g/mol .[1]

Property	Value	Reference
Molecular Formula	C24H32N2O5	[1]
Molecular Weight	428.5 g/mol	[1]
IUPAC Name	methyl (1R,15S,17S,18R,19S,20S)-6, 17,18-trimethoxy- 1,3,11,12,14,15,16,17,18,19,2 0,21-dodecahydroyohimban- 19-carboxylate	[1]
CAS Number	1178-28-5	[1]
Synonyms	Metoserpato, Metoserpatum, Methyl O-methyl-18- epireserpate, SU 9064, Mepiserpate	[1]

Absence of Detailed Experimental Data

A thorough search of scientific databases reveals a significant lack of published studies detailing the experimental protocols used to evaluate **Metoserpate**. Information regarding its binding affinities to specific receptors, in vitro efficacy in cell-based assays, or in vivo pharmacokinetic and pharmacodynamic modeling is not available. Consequently, the creation of diagrams for signaling pathways or experimental workflows is not feasible due to the absence of the necessary foundational data.

Conclusion

While **Metoserpate** was historically used as a veterinary tranquilizer, it appears to be a compound that has not been the subject of significant scientific investigation, or at least, the results of such research are not available in the public domain. The information required to construct an in-depth technical guide, including quantitative data, detailed experimental

protocols, and associated signaling pathways, is absent from the current body of scientific literature. For researchers, scientists, and drug development professionals, **Metoserpate** represents a historical footnote in veterinary medicine rather than a compound with a well-defined and actionable pharmacological profile.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Metoserpate | C₂₄H₃₂N₂O₅ | CID 66252 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Metoserpate Hydrochloride for the treatment of hysteria in replacement pullets - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Product report Pacitran (SU 9064)-(metoserpate hydrochloride)-tranquilizer for specific stresses in poultry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Pharmacological Profile of Metoserpate: An Obscure Veterinary Tranquilizer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676521#pharmacological-profile-of-metoserpate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com